

Marumosiide A: A Phytochemical Standard for Analytical and Pharmacological Applications

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Compound of Interest

Compound Name: Marumosiide A

Cat. No.: B3418819

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Introduction

Marumosiide A, a naturally occurring alkaloid glycoside isolated from the leaves of *Moringa oleifera*, is gaining significant attention within the scientific community.[1][2] Its potential as a standard for phytochemical analysis, coupled with its notable biological activities, positions it as a valuable compound for researchers, scientists, and drug development professionals. This document provides detailed application notes and protocols for the use of **Marumosiide A** as a reference standard, including its analytical determination and evaluation of its antioxidant and anti-inflammatory properties.

Physicochemical Properties

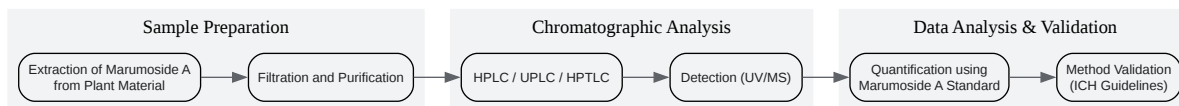
Marumosiide A, with the chemical formula $C_{14}H_{19}NO_6$ and a molecular weight of 297.30 g/mol, is structurally identified as 2-[4-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyphenyl]acetamide.[3] Understanding these fundamental properties is crucial for its accurate quantification and use in experimental settings.

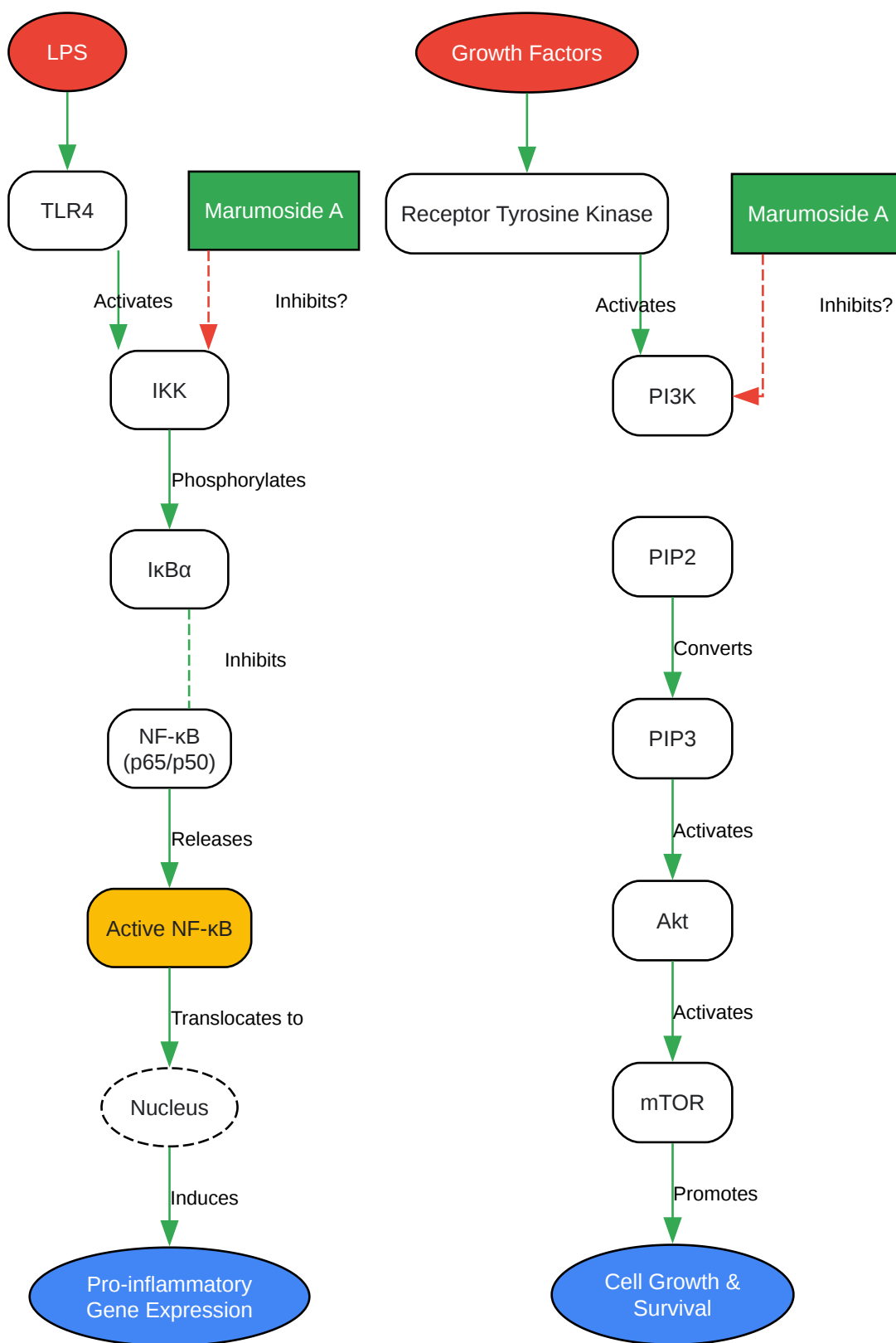
Phytochemical Analysis: Methodologies and Protocols

The accurate quantification of **Marumosiide A** in plant extracts and pharmaceutical formulations is essential for quality control and standardization. While a specific validated HPLC, UPLC, or HPTLC method solely for **Marumosiide A** is not readily available in the public

domain, established methods for the analysis of other phytochemicals in *Moringa oleifera* can be adapted and validated for this purpose.[4][5][6]

General Workflow for Analytical Method Development





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